

Introduction: The Architectural and Functional Significance of a Versatile Porphyrin

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Compound of Interest

Compound Name: 5,10,15,20-Tetrakis(4-nitrophenyl)porphyrin

Cat. No.: B1418132

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5,10,15,20-Tetrakis(4-nitrophenyl)porphyrin, commonly abbreviated as TNPP, stands as a cornerstone synthetic porphyrin derivative. Its structure is characterized by a central porphyrin macrocycle symmetrically substituted at the meso positions with four nitrophenyl groups. The potent electron-withdrawing nature of these nitro groups dramatically influences the electronic properties of the tetrapyrrole core, making TNPP a subject of intense scientific scrutiny and a versatile building block in materials science and medicinal chemistry.^[1]

This guide offers a comprehensive technical overview of TNPP, designed for researchers, scientists, and professionals in drug development. We will delve into its fundamental molecular structure, established synthesis protocols, detailed characterization data, and its pivotal applications, ranging from advanced chemical sensing to its emerging role in photodynamic therapy.

PART 1: Molecular Identity and Physicochemical Properties

The foundational characteristics of a molecule dictate its behavior and potential applications. TNPP is defined by its unique structure and resulting chemical properties.

Molecular Structure and Formula

The molecular formula of **5,10,15,20-Tetrakis(4-nitrophenyl)porphyrin** is $C_{44}H_{26}N_8O_8$.^{[2][3][4]} Its structure consists of a porphyrin ring, a large heterocyclic macrocycle, to which four 4-

nitrophenyl groups are attached at the meso-carbon positions (5, 10, 15, and 20). The IUPAC name for this compound is 5,10,15,20-tetrakis(4-nitrophenyl)-21,23-dihydroporphyrin.[5]

Caption: Molecular structure of **5,10,15,20-Tetrakis(4-nitrophenyl)porphyrin**.

Physicochemical Data Summary

The key properties of TNPP are summarized in the table below, providing essential information for experimental design and handling.

Property	Value	Reference
CAS Number	22843-73-8	[3][6]
Molecular Formula	C ₄₄ H ₂₆ N ₈ O ₈	[2][3][5]
Molecular Weight	794.75 g/mol	[3][5]
Appearance	Red to reddish-brown crystalline solid/powder	[2][7]
Melting Point	>27 °C	[2][7]
Solubility	Soluble in chloroform, dimethyl sulfoxide (DMSO), and tetrahydrofuran (THF)	[2]
Storage	Store at 2-8°C under an inert atmosphere (e.g., Argon or Nitrogen)	[7][8]

PART 2: Synthesis and Characterization

The synthesis of TNPP is a well-established process in porphyrin chemistry, typically achieved through the condensation of pyrrole with the corresponding aldehyde.

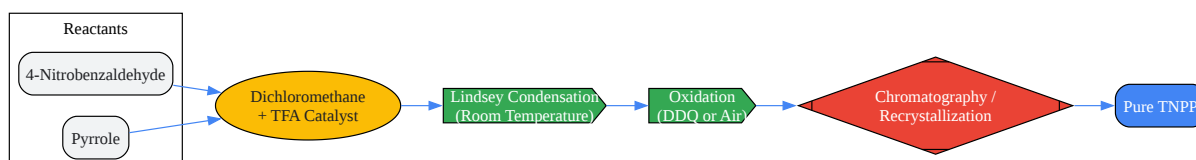
Synthetic Protocol: Lindsey Condensation

A common and efficient method for synthesizing meso-substituted porphyrins is the Lindsey condensation. This protocol involves the acid-catalyzed reaction of pyrrole with an aldehyde,

followed by oxidation.

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-nitrobenzaldehyde and freshly distilled pyrrole (in a 1:1 molar ratio) in a suitable solvent such as dichloromethane or chloroform.[1]
- **Catalysis:** Add an acid catalyst, typically trifluoroacetic acid (TFA), to the solution.[1] The reaction is run at room temperature under an inert atmosphere.
- **Oxidation:** After several hours, the intermediate porphyrinogen is oxidized to the stable porphyrin. This is often achieved by bubbling air through the solution or by adding an oxidizing agent like 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ).
- **Purification:** The crude product is first washed to remove the acid catalyst. Purification is then performed using column chromatography on silica gel or by recrystallization to yield the pure TNPP product.[1]



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Caption: Workflow for the synthesis and purification of TNPP.

Spectroscopic Characterization

Validation of the synthesized TNPP is crucial and is achieved through standard spectroscopic techniques.

- **UV-Visible Spectroscopy:** The UV-Vis spectrum of TNPP in chloroform is distinctive. It features an intense Soret band (or B band) around 420-424 nm and four weaker Q-bands in the visible region, typically observed at approximately 517, 552, 591, and 647 nm.^{[9][10]} This spectral signature confirms the formation of the porphyrin macrocycle.
- **¹H NMR Spectroscopy:** The proton NMR spectrum provides definitive structural proof. Key signals in CDCl₃ include a singlet for the eight β-pyrrolic protons around δ 8.8 ppm, two doublets for the eight phenyl protons (ortho and meta to the nitro group) between δ 8.4-8.7 ppm, and a characteristic upfield singlet for the two inner N-H protons around δ -2.8 ppm.^[10]
- **Infrared (IR) Spectroscopy:** IR spectroscopy helps identify key functional groups. Expected vibrational bands include N-H stretching of the porphyrin core, C=C stretching from the aromatic rings, and strong symmetric and asymmetric stretching bands characteristic of the -NO₂ groups.

Summary of Spectroscopic Data

Technique	Solvent	Key Signals / Wavelengths (λ _{max})	Reference
UV-Vis	Chloroform	Soret Band: ~424 nm; Q-Bands: ~517, 552, 591, 647 nm	^[10]
¹ H NMR	CDCl ₃	δ ~8.8 ppm (s, 8H, pyrrole), δ ~8.4-8.7 ppm (d, 8H, phenyl), δ ~-2.8 ppm (s, 2H, N-H)	^[10]

| Fluorescence | THF/MeOH | Emission maximum at ~651 nm when excited at 430 nm ^[11] |

PART 3: Core Applications in Research and Drug Development

The unique electronic properties imparted by the nitro-phenyl substituents make TNPP a valuable molecule in several advanced applications.

Foundational Precursor in Porphyrin Chemistry

TNPP is a critical intermediate for synthesizing other functionalized porphyrins. The nitro groups can be readily reduced to amino groups to produce 5,10,15,20-tetrakis(4-aminophenyl)porphyrin (TAPP).[1] TAPP serves as a versatile platform for further chemical modifications, allowing for the attachment of biomolecules, polymers, or other functional moieties, thereby expanding the utility of the porphyrin core.

Chemical Sensing and Detection

The electron-deficient nature of the TNPP macrocycle makes it highly sensitive to changes in its chemical environment.[1]

- **Gas Sensing:** TNPP immobilized in a Nafion membrane has been used to create optical waveguide sensors for the detection of toxic gases such as hydrogen sulfide (H_2S) at room temperature, demonstrating high sensitivity and reversibility.[1]
- **Ion Detection:** TNPP has been developed as a fluorescent chemosensor for the selective determination of ruthenium (Ru^{3+}) ions.[11] The complexation of Ru^{3+} within the porphyrin cavity leads to a significant quenching of TNPP's natural fluorescence, a change that can be quantitatively measured to determine the ion concentration.[11]

Catalysis and Energy Conversion

Metallated derivatives of TNPP are explored for their catalytic properties. The electron-withdrawing nitro groups enhance the catalytic activity of the central metal ion. These metalloporphyrins are strong candidates for electrocatalysis, particularly for the oxygen reduction reaction (ORR), a fundamental process in fuel cells and other energy conversion technologies.[1]

Photodynamic Therapy (PDT)

PDT is a non-invasive therapeutic strategy that uses a photosensitizer, light, and oxygen to generate cytotoxic reactive oxygen species (ROS) that can destroy cancer cells or pathogenic microbes.

- Mechanism of Action: Upon irradiation with light of a specific wavelength, TNPP can be excited to its triplet state. It then transfers this energy to molecular oxygen, generating highly reactive singlet oxygen ($^1\text{O}_2$).^[1] This singlet oxygen can induce oxidative damage to cellular components, leading to cell death.
- Antimicrobial and Anticancer Applications: Photoactivated TNPP has demonstrated effective inhibitory activity against bacteria such as *Bacillus subtilis* and *Pseudomonas aeruginosa*.^[12] Its ability to generate ROS also makes it a candidate for research in photodynamic cancer therapy.^{[1][8]}

Safety and Handling

While specific toxicity data is limited, TNPP should be handled with care. It may be irritating to the skin and eyes, and inhalation should be avoided.^[2] Standard laboratory personal protective equipment, including gloves, safety goggles, and a lab coat, is required. The compound may be harmful to the environment, and appropriate disposal measures should be taken.^[2]

Conclusion

5,10,15,20-Tetrakis(4-nitrophenyl)porphyrin is more than just a synthetic molecule; it is a highly adaptable platform for scientific innovation. Its well-defined structure, accessible synthesis, and tunable electronic properties have established it as a pivotal compound in diverse fields. From its role as a precursor for complex molecular architectures to its direct application in creating highly sensitive detectors and next-generation photodynamic agents, TNPP continues to be a molecule of significant interest. Its ongoing exploration promises to unlock new solutions in materials science, environmental monitoring, and targeted therapeutics.

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